

Best practices for working with 3-Aminoquinolin-5-OL

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Compound of Interest

Compound Name: 3-Aminoquinolin-5-OL

Cat. No.: B1498440

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Technical Support Center: 3-Aminoquinolin-5-OL

Prepared by the Senior Application Scientist Team

Welcome to the technical support guide for **3-Aminoquinolin-5-OL** (CAS No. 1261625-77-7).

This document is designed for researchers, medicinal chemists, and drug development professionals. It provides in-depth technical guidance, field-proven insights, and troubleshooting protocols to ensure the successful application of this versatile heterocyclic building block in your research.

Section 1: Compound Profile & Physicochemical Properties

What is 3-Aminoquinolin-5-OL?

3-Aminoquinolin-5-OL is a heterocyclic aromatic compound featuring a quinoline core substituted with an amino group at position 3 and a hydroxyl group at position 5. This specific arrangement of functional groups makes it a valuable intermediate in the synthesis of complex molecules with potential therapeutic applications, including those targeting neurological disorders and cancer.^[1] Its structure is also foundational for developing quinoline derivatives with antimicrobial and anti-inflammatory properties.^[1]

What are the key physicochemical properties?

Direct experimental data for **3-Aminoquinolin-5-OL** is limited. However, we can infer its likely properties from its structure and compare them to its well-characterized isomers, 3-Aminoquinoline and 5-Aminoquinoline. The presence of both a hydroxyl (-OH) and an amino (-NH₂) group suggests it is a polar, solid compound at room temperature with the potential for hydrogen bonding, which will influence its solubility and melting point.

Property	3-Aminoquinolin-5-OL	3-Aminoquinoline (Isomer)	5-Aminoquinoline (Isomer)	Rationale & Remarks
Molecular Formula	C ₉ H ₈ N ₂ O	C ₉ H ₈ N ₂	C ₉ H ₈ N ₂	The addition of the hydroxyl group increases the molecular weight and polarity.
Molecular Weight	160.17 g/mol [1]	144.18 g/mol [2]	144.17 g/mol [3]	
CAS Number	1261625-77-7[1]	580-17-6[2]	611-34-7[3]	
Appearance	Not specified; likely a solid.	White to Beige Solid[2]	Yellow Crystalline Solid[3]	The color of aminophenol compounds can vary based on purity and oxidation state.
Melting Point	Not specified.	91-94 °C[2]	Not specified.	Expected to be higher than 3-aminoquinoline due to the additional hydrogen-bonding capability of the -OH group.
Solubility	Not specified.	Soluble in methanol, slightly soluble in hot water.[2]	Not specified.	Expected to be soluble in polar organic solvents like methanol, ethanol, and DMSO. Aqueous solubility may be

limited but pH-dependent.

Section 2: Safety, Handling, and Storage

FAQ: Safety & Handling

Q: What are the primary hazards associated with **3-Aminoquinolin-5-OL**?

A: While a specific Safety Data Sheet (SDS) for **3-Aminoquinolin-5-OL** is not widely available, the hazards can be inferred from related aminoquinoline compounds. 3-Aminoquinoline is known to cause skin and serious eye irritation.[4][5] It may also be harmful if swallowed, inhaled, or in contact with skin.[4][6] Therefore, it is crucial to treat **3-Aminoquinolin-5-OL** with similar precautions.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves (e.g., nitrile).[6]
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[6]
- Exposure Routes: Avoid all direct contact with eyes, skin, and clothing. Do not ingest or inhale.[6]

Q: How should I properly store **3-Aminoquinolin-5-OL**?

A: Proper storage is critical to maintain the compound's integrity.

- Temperature: Store at room temperature in a dry, cool, and well-ventilated place.[1][6]
- Atmosphere: For long-term stability and to maintain product quality, storing under an inert atmosphere (e.g., argon) is recommended.[6] The aminophenol moiety is susceptible to oxidation, which can lead to discoloration and degradation.
- Container: Keep the container tightly closed to prevent moisture absorption and contamination.[6]

- Incompatibilities: Avoid storage with strong oxidizing agents and strong acids.[6]

Q: What should I do in case of accidental exposure?

A: Follow standard first-aid procedures for chemical exposure.

- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.[7]
- Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[7]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen and seek medical attention.[7]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[8]

Section 3: Experimental Workflows & Troubleshooting

FAQ: Solubility & Solution Preparation

Q: I'm having trouble dissolving **3-Aminoquinolin-5-OL**. What solvents do you recommend?

A: Based on its polar structure and the properties of related compounds, solubility will be highest in polar organic solvents.

- Primary Recommendation: Start with Dimethyl Sulfoxide (DMSO) or N,N-Dimethylformamide (DMF). These are generally excellent solvents for polar heterocyclic compounds.
- Secondary Recommendation: Methanol and ethanol are also good options.[2] Gentle warming may be required to increase the dissolution rate, but always monitor for any signs of decomposition (color change).
- Aqueous Solutions: The compound is likely poorly soluble in neutral water. Solubility can be significantly increased by adjusting the pH. The amino group can be protonated in acidic

conditions (e.g., with dilute HCl), and the phenolic hydroxyl group can be deprotonated in basic conditions (e.g., with dilute NaOH), forming more soluble salts. Always test pH-adjusted solubility on a small scale first.

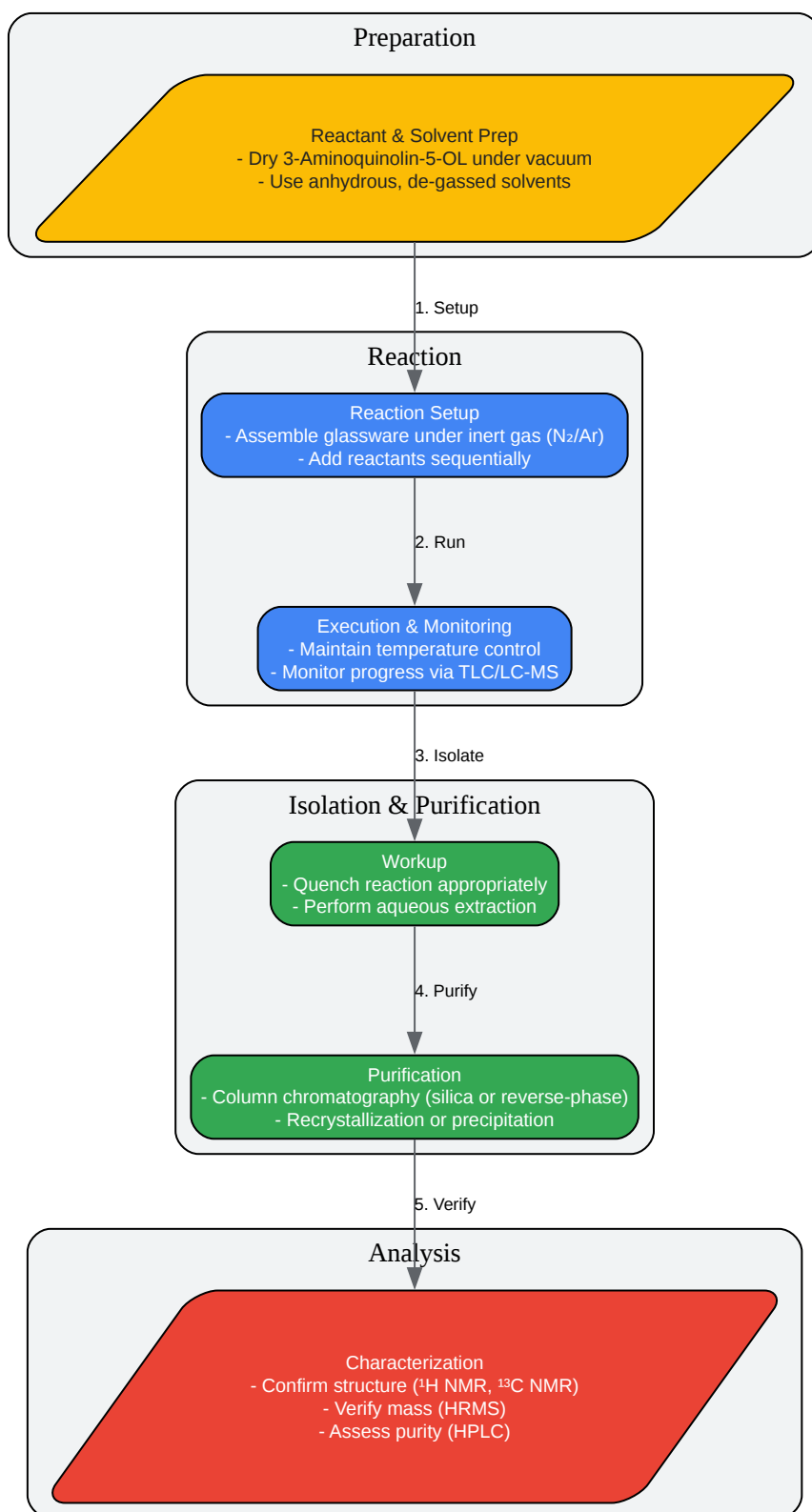
Q: My solution of **3-Aminoquinolin-5-OL** turned dark. What happened?

A: This is a classic sign of oxidation. Aminophenol compounds are notoriously sensitive to air, especially in solution and under basic conditions or in the presence of trace metal impurities.

- Causality: The aminophenol moiety can be oxidized to form quinone-imine species, which are often highly colored and can polymerize.
- Prevention:
 - Use de-gassed (sparged with N₂ or Argon) solvents for solution preparation.
 - Prepare solutions fresh before use whenever possible.
 - If a solution must be stored, store it under an inert atmosphere in a sealed vial, protected from light.

General Experimental Workflow

The following diagram outlines a best-practice workflow for using **3-Aminoquinolin-5-OL** as a reactant in a typical synthetic transformation, such as an acylation or coupling reaction.



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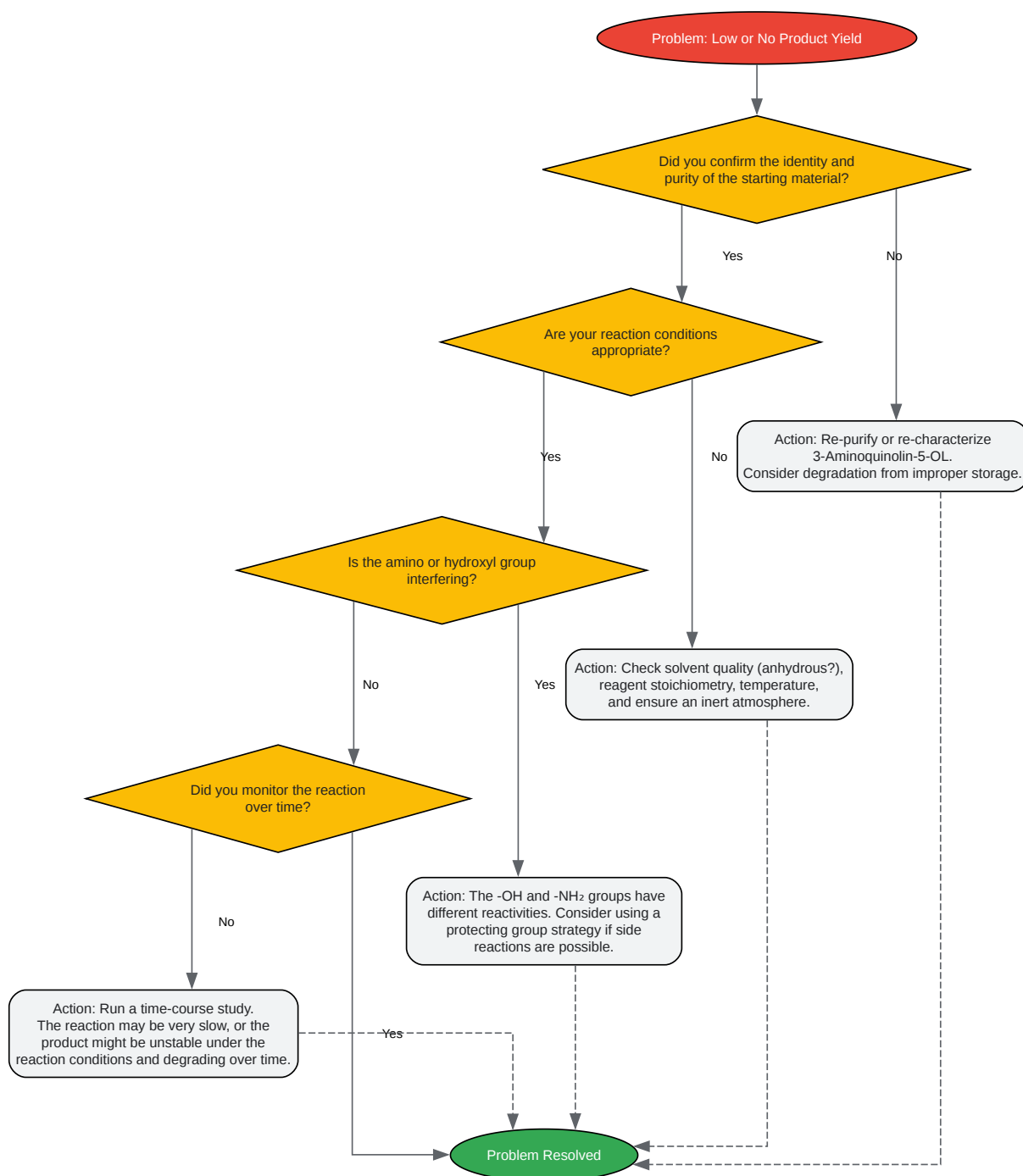
Caption: Best-practice workflow for synthetic reactions involving **3-Aminoquinolin-5-OL**.

Troubleshooting Guide

This troubleshooting guide addresses common issues encountered during synthesis.

Q: My reaction is not proceeding, or the yield is very low. What should I check?

A: Low reactivity or yield can stem from several factors. Use the following decision tree to diagnose the issue.



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Caption: Troubleshooting flowchart for low-yield reactions.

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